

# Application of **Monobenzyl Phthalate-d4** in the Analysis of Phthalates in Cosmetics

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Compound of Interest		
Compound Name:	Monobenzyl Phthalate-d4	
Cat. No.:	B588402	Get Quote

**Application Note** 

### Introduction

Phthalates are a class of synthetic chemicals commonly used in cosmetics and personal care products as plasticizers, solvents, and fragrance fixatives.[1][2] Due to potential endocrine-disrupting properties and other health concerns, the presence and concentration of certain phthalates in cosmetics are regulated and monitored.[3] Accurate and reliable analytical methods are crucial for ensuring product safety and compliance with regulatory standards. Isotope dilution mass spectrometry is a preferred method for the quantitative analysis of phthalates in complex matrices like cosmetics, as it effectively compensates for matrix effects and variations in sample preparation and instrument response.[4]

This application note describes a robust and sensitive method for the determination of various phthalates in cosmetic products using Gas Chromatography-Mass Spectrometry (GC-MS) with **Monobenzyl Phthalate-d4** as an internal standard. **Monobenzyl Phthalate-d4** is a deuterated analog of monobenzyl phthalate, a metabolite of benzyl butyl phthalate (BBP), making it an ideal internal standard for the analysis of BBP and other phthalates. Its use ensures high accuracy and precision in quantification.

## **Principle**

The method involves the extraction of phthalates from the cosmetic sample, followed by analysis using GC-MS. **Monobenzyl Phthalate-d4** is added to the sample at the beginning of



the preparation process. Since the deuterated internal standard has nearly identical chemical and physical properties to the target analytes, it experiences similar losses during sample preparation and ionization suppression or enhancement during analysis. By measuring the ratio of the signal from the target analyte to the signal from the internal standard, accurate quantification can be achieved.

## **Application**

This method is applicable to a wide range of cosmetic products, including:

- · Creams and lotions
- Perfumes and fragrances[5]
- Nail polishes[6]
- Hair sprays[6]
- Makeup products

## **Materials and Reagents**

- Solvents: Hexane, Tetrahydrofuran (THF), Acetonitrile, Methanol (HPLC or GC-MS grade)
- Standards: Certified reference standards of target phthalates (e.g., Dimethyl phthalate (DMP), Diethyl phthalate (DEP), Dibutyl phthalate (DBP), Benzyl butyl phthalate (BBP), Di(2-ethylhexyl) phthalate (DEHP))
- Internal Standard: Monobenzyl Phthalate-d4 (CAS: 478954-83-5)[7][8]
- Reagents: Sodium chloride, Anhydrous sodium sulfate

# Experimental Protocols Sample Preparation

A variety of sample preparation techniques can be employed depending on the cosmetic matrix.[9] A common approach is liquid-liquid extraction (LLE).[3]



Protocol for Creams and Lotions (Liquid-Liquid Extraction):

- Weigh approximately 0.5 g of the homogenized cosmetic sample into a 50 mL polypropylene centrifuge tube.
- Add 100 μL of the Monobenzyl Phthalate-d4 internal standard solution (10 μg/mL in acetonitrile).
- Add 5 mL of acetonitrile and vortex for 2 minutes to disperse the sample.
- Add 2 g of sodium chloride and 5 mL of hexane.
- Vortex vigorously for 5 minutes.
- Centrifuge at 4000 rpm for 10 minutes to separate the layers.
- Carefully transfer the upper hexane layer to a clean glass tube.
- Repeat the extraction of the remaining residue with another 5 mL of hexane.
- Combine the hexane extracts and pass them through a small column containing anhydrous sodium sulfate to remove any residual water.
- Evaporate the combined extract to a final volume of 1 mL under a gentle stream of nitrogen.
- Transfer the final extract to a 2 mL autosampler vial for GC-MS analysis.

Protocol for Perfumes and other Liquid Samples (Direct Dilution):

- Pipette 100 µL of the liquid cosmetic sample into a 10 mL volumetric flask.
- Add 100  $\mu$ L of the **Monobenzyl Phthalate-d4** internal standard solution (10  $\mu$ g/mL in ethanol).
- Dilute to the mark with ethanol.[3]
- Vortex for 1 minute to ensure homogeneity.
- Transfer an aliquot to a 2 mL autosampler vial for GC-MS analysis.



## **GC-MS** Analysis

#### Instrumentation:

A gas chromatograph coupled with a mass spectrometer (GC-MS) is used for the analysis.[3]

#### GC Conditions:

Parameter	Value	
Column	5%-phenyl/95%-dimethylpolysiloxane capillary column (30 m x 0.25 mm i.d., 0.25 μm film thickness)[3]	
Injector Temperature	280 °C	
Injection Volume	1 μL (Splitless mode)	
Carrier Gas	Helium at a constant flow of 1.0 mL/min	
Oven Temperature Program	Initial 60 °C for 1 min, ramp to 220 °C at 20 °C/min, then to 300 °C at 5 °C/min, hold for 5 min	

#### MS Conditions:

Parameter	Value
Ionization Mode	Electron Impact (EI) at 70 eV
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Acquisition Mode	Selected Ion Monitoring (SIM)

### Selected Ions for Monitoring:



Compound	Quantifier Ion (m/z)	Qualifier Ion (m/z)
Dimethyl phthalate (DMP)	163	194
Diethyl phthalate (DEP)	149	177
Dibutyl phthalate (DBP)	149	223
Benzyl butyl phthalate (BBP)	149	91, 206
Di(2-ethylhexyl) phthalate (DEHP)	149	167, 279
Monobenzyl Phthalate-d4 (IS)	149	91, 261

## **Calibration and Quantification**

Calibration curves are prepared using standard solutions of the target phthalates at concentrations ranging from 0.05 to 5.0  $\mu$ g/mL. Each calibration standard should contain the internal standard (**Monobenzyl Phthalate-d4**) at a constant concentration (e.g., 1  $\mu$ g/mL). The ratio of the peak area of the analyte to the peak area of the internal standard is plotted against the concentration of the analyte to generate the calibration curve. The concentration of the phthalates in the cosmetic samples is then determined using the regression equation from the calibration curve.

## **Data Presentation**

**Table 1: Method Performance Characteristics** 

Parameter	Result
Linearity (r²)	> 0.995
Limit of Detection (LOD)	0.01 - 0.05 μg/g
Limit of Quantification (LOQ)	0.03 - 0.15 μg/g
Precision (%RSD, n=6)	< 10%
Accuracy (Recovery %)	90 - 110%





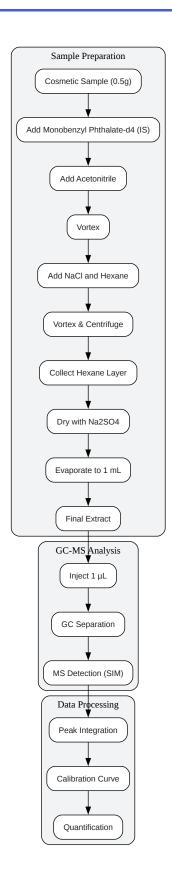
Table 2: Example Quantification of Phthalates in a

Cream Sample

Analyte	Retention Time (min)	Concentration (µg/g)	% Recovery
DMP	8.52	1.25	98
DEP	9.34	2.54	102
DBP	11.21	Not Detected	-
BBP	14.87	0.89	95
DEHP	16.53	5.12	105

## **Visualizations**

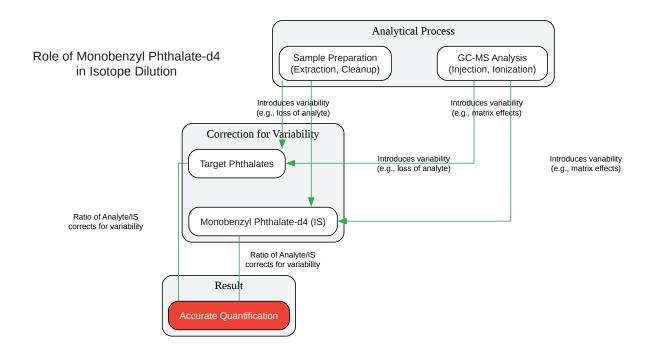




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Caption: Experimental workflow for phthalate analysis in cosmetics.





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Caption: Role of the internal standard in ensuring accurate quantification.

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